

Properties of Cyclohexyl Maltoside Detergents

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cymal-4

CAS No.: 181135-57-9

Cat. No.: S802399

Get Quote

The table below summarizes key properties for Cymal-5, Cymal-6, and Cymal-7, which are close chemical relatives of **Cymal-4**. You can use this data to infer the properties of **Cymal-4**, as critical micelle concentration (CMC) and aggregation number typically decrease with increasing alkyl chain length [1].

Detergent	Reagent Type	CMC in Water	Aggregation Number	Key Characteristics
Cymal-5	5-Cyclohexyl-1-Pentyl- β -D-Maltoside	2.4 - 5.0 mM [1] [2]	~47 [1]	Effective solubilization and stabilization of membrane protein complexes [1].
Cymal-6	6-Cyclohexyl-1-Hexyl- β -D-Maltoside	0.56 mM [1] [2]	~91 [1]	Enhanced hydrophobicity; effective for proteins with higher hydrophobic regions [1].
Cymal-7	7-Cyclohexyl-1-Heptyl- β -D-Maltoside	0.19 mM [1]	~150 [1]	Improved stability; well-suited for structural biology studies [1].

Experimental Protocols for Assessing Mildness

Since "mildness" for membrane proteins primarily refers to the ability to maintain the protein's native structure, function, and stability, here are two key experimental approaches you can use to generate your own

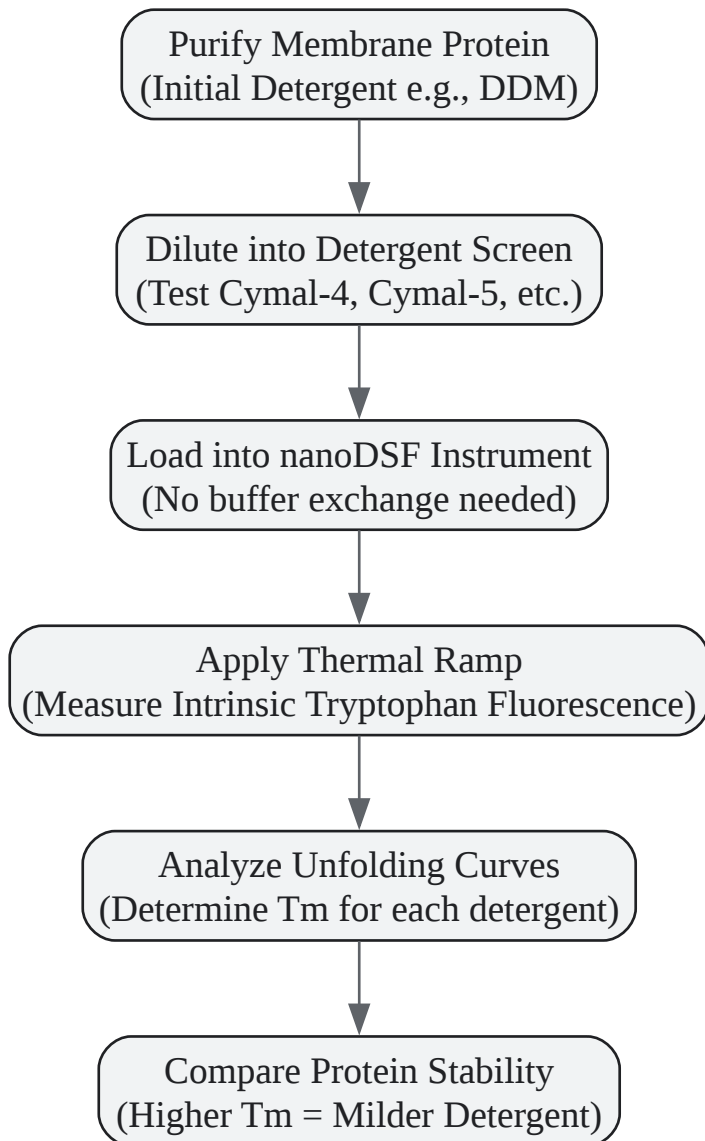
comparison data for **Cymal-4**.

High-Throughput Stability Screening

This method uses **Differential Scanning Fluorimetry (nanoDSF)** to measure protein thermal stability in different detergents [3].

- **Workflow:** The process involves purifying the membrane protein in an initial detergent like DDM, then diluting the purified protein into a panel of test detergents (including **Cymal-4** and its analogues). The thermal denaturation of the protein in each condition is then monitored.
- **Measurement:** The experiment tracks the intrinsic tryptophan fluorescence of the protein as it is heated. The midpoint of the unfolding transition curve is the melting temperature (T_m), a key quantitative indicator of protein stability [3].
- **Data Output:** A higher T_m indicates that the detergent better stabilizes the native fold of the protein. This allows for a direct, quantitative comparison of the mildness of **Cymal-4** against other detergents.

The following diagram outlines the key steps in this screening workflow:



[Click to download full resolution via product page](#)

Detergent-Binding and Delipidation Capacity

This methodology, as described in a systematic study, quantitatively analyzes the **ternary complex** of protein, bound detergent, and bound endogenous phospholipids [4].

- **Key Insight:** The mildness of a detergent is linked to how much detergent binds to the protein and how many native lipids it strips away. Excessive delipidation can destabilize proteins [4].
- **Experimental Method:** Purify a model membrane protein using different detergents. The amount of bound detergent and retained phospholipids can be determined using techniques like **size-exclusion chromatography multi-angle light scattering (SEC-MALLS)** or **mass spectrometry** [4] [5].

- **Interpretation:** Detergents that cause less delipidation and form smaller "belts" around the protein are generally considered milder. The study specifically noted that **Cymal-5** has a strong delipidating effect [4], which is a crucial data point for comparison.

Research Recommendations

- **Benchmark Cymal-4:** Given the lack of direct data, the most reliable approach is to obtain **Cymal-4** and perform the stability and binding assays described above using your protein(s) of interest.
- **Contextualize "Mildness":** Remember that detergent mildness is protein-dependent. A detergent that is mild for one membrane protein may denature another [6] [3]. Always test several options.
- **Consider Alternatives:** The class of **alkyl phosphocholines (e.g., FC-12)** is widely used but has been shown to have a denaturing effect on some α -helical membrane proteins [6]. Non-ionic maltosides like the Cymal series are generally a safer starting point.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. High-Purity Cyclohexyl Maltoside Detergents 5 g | Contact Us [thermofisher.com]
2. types and critical micelle concentrations (CMC) NovoPro Detergent [novoprolabs.com]
3. High-throughput stability screening for detergent ... [nature.com]
4. Variation of the Detergent-Binding Capacity and ... [sciencedirect.com]
5. An Overview of the Top Ten Detergents Used for ... [mdpi.com]
6. Perturbations of Native Membrane Protein Structure in Alkyl ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Properties of Cyclohexyl Maltoside Detergents]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b802399#cymal-4-mildness-compared-to-other-detergents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com